

# environmental behavior of Chloroneb in ecosystems

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

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## Environmental Fate Profile of Chloroneb

| Parameter                                   | Value        | Classification / Implication |
|---|--------------|------------------------------|
| Water Solubility (at 20°C)                  | 8 mg/L [1]   | Low                          |
| Soil Degradation DT <sub>50</sub> (typical) | 130 days [1] | Persistent                   |
| Vapour Pressure (at 20°C)                   | 400 mPa [1]  | Highly volatile              |
| Octanol-Water Partition Coefficient (Log P) | 3.58 [1]     | High                         |
| GUS Leachability Index                      | 1.65 [1]     | Low leachability             |

## Mechanism of Action and Environmental Transformation

**Chloroneb**'s environmental impact is influenced by its biochemical mechanism and transformation in soil.

- Cellular Mechanism of Action:** **Chloroneb** is a **lipid peroxidation inhibitor** classified in FRAC Group 14. It exhibits systemic properties and is absorbed through plant roots [1]. At a cellular level,

research indicates it causes lysis of the inner mitochondrial membrane in specific fungi and attacks the nuclear membrane, with these effects becoming more pronounced at higher doses [2].

- **Transformation in Soil:** A key environmental behavior is its interconversion by soil microorganisms. **Chloroneb** can be metabolized into **2,5-dichloro-4-methoxyphenol**, and this process is reversible [2]. This cycle contributes to its persistence in the environment.

The following diagram outlines its primary environmental pathways and cellular mechanisms based on available data:

## Toxicity and Regulatory Status

**Chloroneb** presents a specific toxicity profile and is no longer approved for use in many regions.

- **Toxicity to Mammals and Non-Target Organisms:** **Chloroneb** has been demonstrated to have **low to moderate toxicity** to mammals, birds, fish, and aquatic invertebrates [1]. It is not highly toxic to humans but is considered a skin and eye irritant [1]. Official categorization places it in **Toxicity Category IV** (the lowest level) for oral, dermal, and inhalation toxicity, and Category III for ocular irritation [3].
- **Regulatory Status:** The fungicide is classified as **obsolete** and is **not approved** under current EC Regulation 1107/2009 [1]. It was historically used as a seed treatment and on turf, ornamentals, and crops like soybeans and cotton [1].

## Guidance for Contemporary Research

Given the dated nature of the primary research on **Chloroneb**, your work as a researcher would benefit from focusing on modern analytical and ecological techniques.

- **Leverage Modern Analytical Techniques:** The use of **suspect screening analysis** with high-resolution mass spectrometry, as demonstrated in recent ecotoxicological studies [4], is a powerful method. This approach could be applied to screen for **Chloroneb** and its known metabolite (2,5-dichloro-4-methoxyphenol) in environmental samples, even if they are not the primary target, to better understand their presence in complex mixtures.
- **Investigate Mixture Toxicity:** Since **Chloroneb** persists in the environment, it is likely to co-occur with other contaminants. A relevant research direction is to study its **combined ecological effects** with other pesticides or pollutants using *in situ* bioassays with native species, a methodology highlighted in current environmental risk assessments [4].

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## References

1. Chloroneb [sitem.herts.ac.uk]
2. On the mechanism of action of the fungicide chloroneb [sciencedirect.com]
3. Fungicide-albumin interactions: unraveling the complex ... [pmc.ncbi.nlm.nih.gov]
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